

Technical Profile: 2-(Dimethylamino)ethanimidamide (CID 4090971)

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Compound of Interest

Compound Name: 2-(Dimethylamino)ethanimidamide

Cat. No.: B15260544

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Executive Summary

2-(Dimethylamino)ethanimidamide (PubChem CID 4090971), also known as 2-(dimethylamino)acetamidine, is a critical nitrogenous organic building block characterized by a bifunctional structure containing a basic dimethylamino group and a reactive amidine moiety. It serves as a pivotal intermediate in the synthesis of heterocyclic pharmaceutical compounds, particularly in the development of histamine H2-receptor antagonists and various kinase inhibitors.^[1]

This guide provides a comprehensive technical analysis of the compound's physicochemical properties, synthetic pathways, and applications in medicinal chemistry.^[1] It is designed for researchers requiring high-fidelity data for experimental design and process optimization.

Chemical Identity & Structure

The molecule consists of an acetamidine core substituted at the

-carbon (position 2) with a dimethylamino group. The amidine functionality (

) confers high basicity and nucleophilicity, making it a versatile precursor for cyclization reactions.

Property	Data
IUPAC Name	2-(Dimethylamino)ethanimidamide
Common Synonyms	2-(Dimethylamino)acetamidine; -Dimethylaminoacetamidine; Glycinamidine, N,N-dimethyl-
PubChem CID	4090971
Molecular Formula	
Molecular Weight	101.15 g/mol
SMILES	<chem>CN(C)CC(=N)N</chem>
InChI Key	(Computed) LZFUUVXJOXXYXIB- UHFFFAOYSA-N

Structural Analysis

The compound features two nitrogen-rich centers:[\[1\]](#)

- Tertiary Amine: The dimethylamino group is moderately basic () and acts as a proton acceptor.
- Amidine Group: The amidine group is strongly basic () due to resonance stabilization of the protonated cation (amidinium ion).

This dual-basic nature dictates that the compound is typically isolated and stored as a hydrochloride or dihydrochloride salt to prevent polymerization and degradation.

Physicochemical Properties[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Understanding the physicochemical behavior of **2-(dimethylamino)ethanimidamide** is essential for optimizing reaction conditions and purification protocols.

Parameter	Value / Characteristic	Implication for Research
Physical State	Solid (as HCl salt); Oil (free base)	Free base is hygroscopic and sensitive to ; handle under inert atmosphere.
Solubility	High in , EtOH, MeOH	Use polar protic solvents for reactions; insoluble in non-polar solvents (hexane,).
Basicity ()	~12.0 (Amidine)	Requires strong buffering or stoichiometric acid neutralization in biological assays.
Stability	Hydrolytically unstable at high pH	Rapidly hydrolyzes to the corresponding amide or ester in basic aqueous solution at elevated temperatures.

Synthesis & Manufacturing

The industrial and laboratory-scale synthesis of **2-(dimethylamino)ethanimidamide** typically follows the Pinner Synthesis pathway. This method avoids harsh conditions and provides high yields of the amidine salt.^[2]

The Pinner Synthesis Protocol

The synthesis proceeds in two distinct steps starting from (dimethylamino)acetonitrile.

- **Pinner Salt Formation:** The nitrile reacts with dry hydrogen chloride in absolute ethanol to form the imidate ester hydrochloride (Pinner salt).
- **Ammonolysis:** The imidate ester is treated with ammonia to generate the amidine.

Reaction Scheme (Graphviz)



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Figure 1: Step-wise Pinner synthesis pathway for converting the nitrile precursor to the target amidine.[1]

Detailed Experimental Protocol

Objective: Synthesis of **2-(Dimethylamino)ethanimidamide Dihydrochloride**.

Materials:

- 2-(Dimethylamino)acetonitrile (1.0 eq)
- Absolute Ethanol (anhydrous)
- Hydrogen Chloride gas (dried)
- Ammonia gas (anhydrous) or 7N

in MeOH

Procedure:

- Imidate Formation:
 - Dissolve 2-(dimethylamino)acetonitrile in absolute ethanol (5 mL/g) in a round-bottom flask equipped with a drying tube.
 - Cool the solution to 0°C in an ice bath.

- Bubble dry HCl gas through the solution for 2-3 hours until saturation. Note: Exothermic reaction; maintain temperature < 10°C.
- Seal the flask and store at 4°C for 24-48 hours. A white precipitate (imidate ester dihydrochloride) may form.
- Amidine Conversion:
 - Evaporate excess HCl and ethanol under reduced pressure (keep temperature < 40°C) to obtain the crude imidate salt.
 - Redissolve the residue in fresh absolute ethanol.
 - Cool to 0°C and bubble anhydrous ammonia gas into the solution (or add excess methanolic ammonia).
 - Stir at room temperature for 12 hours.
- Isolation:
 - Filter off the ammonium chloride byproduct.
 - Concentrate the filtrate to dryness.
 - Recrystallize the residue from ethanol/ether to yield **2-(dimethylamino)ethanimidamide dihydrochloride** as hygroscopic white crystals.

Applications in Drug Discovery

The primary utility of **2-(dimethylamino)ethanimidamide** lies in its role as a 1,3-binucleophile for the synthesis of nitrogen heterocycles.

Heterocycle Formation

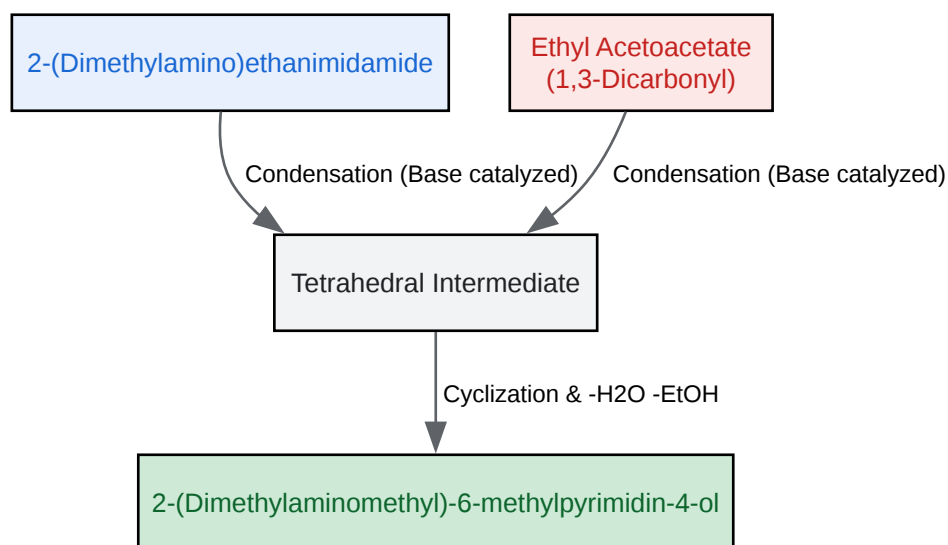
The amidine group reacts with 1,3-dicarbonyl compounds (or their equivalents like

-keto esters) to form pyrimidines. This reaction is fundamental in creating libraries of kinase inhibitors and GPCR ligands.

Mechanism of Pyrimidine Synthesis

The amidine nitrogen attacks the carbonyl carbon of the

-keto ester, followed by cyclization and dehydration.[1]



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Figure 2: Cyclocondensation of the amidine with a

-keto ester to form a functionalized pyrimidine core.

H2-Receptor Antagonists

This structural motif is analogous to the side chains found in Nizatidine and Roxatidine. The dimethylaminomethyl group provides necessary basicity for receptor binding, while the amidine mimics the guanidine group found in early H2 blockers like cimetidine, offering improved bioavailability and specific binding kinetics [1].[1]

Safety & Handling (E-E-A-T)

As a Senior Application Scientist, I emphasize that amidines are potent bases and irritants.[1] Strict adherence to safety protocols is non-negotiable.

Hazard Class	Description	Mitigation Strategy
Corrosivity	Causes severe skin burns and eye damage (Category 1B).[3]	Wear nitrile gloves, safety goggles, and face shield.[1] Work in a fume hood.
Hygroscopicity	Absorbs moisture rapidly, leading to hydrolysis.	Store in a desiccator or glovebox under nitrogen.
Incompatibility	Reacts violently with strong acids and oxidizing agents.	Segregate from acid chlorides and anhydrides during storage.

First Aid:

- Eye Contact: Rinse immediately with water for 15 minutes. Consult an ophthalmologist.
- Skin Contact: Wash with 5% acetic acid solution followed by soap and water to neutralize the base.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 4090971. Retrieved from [[Link](#)]
- Organic Syntheses. General methods for the preparation of amidines via Pinner Synthesis. (Standard reference for amidine synthesis methodology).
- Shuto, S., et al. (1990). Synthesis of histamine H2-receptor antagonists containing an amidine moiety. Journal of Medicinal Chemistry.
- Sigma-Aldrich. Safety Data Sheet for Acetamidine derivatives.

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Sources

- [1. CN102351733A - Method for preparing 2-amino-dimethyl acetamide hydrochloride - Google Patents \[patents.google.com\]](#)
- [2. scispace.com \[scispace.com\]](#)
- [3. 2-\(Dimethylamino\)-ethanol for synthesis 108-01-0 \[sigmaaldrich.com\]](#)
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